

Essential Guidance for the Proper Disposal of N-0920

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: N-0920

Cat. No.: B15581216


[Get Quote](#)

Disclaimer: As of December 2025, a specific Safety Data Sheet (SDS) with official disposal procedures for the research chemical **N-0920**, a potent TMPRSS2 inhibitor, is not publicly available. The following guidance is based on established best practices for the disposal of potent, research-grade chemical compounds. It is imperative to obtain the manufacturer- or supplier-specific SDS for **N-0920**, as this document will contain detailed and mandatory safety and disposal information.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling and disposal of the research chemical **N-0920**. The procedural, step-by-step guidance is designed to answer specific operational questions and ensure safety and compliance.

Immediate Steps for Safe Disposal

The most critical first step in the disposal process for any chemical is to consult its Safety Data Sheet (SDS). In the absence of an SDS for **N-0920**, the following workflow should be initiated immediately.



[Click to download full resolution via product page](#)

Caption: Workflow for initiating the safe disposal of **N-0920**.

General Disposal Procedures for Potent Research Chemicals

Until the SDS for **N-0920** is obtained, it should be handled as a potentially hazardous and potent compound. The following procedures are based on guidelines from the Occupational

Safety and Health Administration (OSHA) and the Environmental Protection Agency (EPA) for laboratory chemical waste.

Step 1: Waste Identification and Characterization

Treat all waste chemicals, including solids, liquids, and contaminated labware, as hazardous unless confirmed otherwise by a knowledgeable professional.^[1] A hazardous waste is a solid, liquid, or gaseous material that displays either a "Hazardous Characteristic" (ignitability, corrosivity, reactivity, toxicity) or is specifically "listed" by the EPA as a hazardous waste.^[2]

Step 2: Segregation of Waste

Proper segregation is crucial to prevent dangerous chemical reactions.^[3]^[4] Store different types of chemical waste in separate, designated containers.^[5]

Waste Stream	Description	Examples
Solid Chemical Waste	Non-sharp, chemically contaminated items.	Contaminated gloves, bench paper, empty vials (triple-rinsed), weigh boats.
Liquid Chemical Waste	Solutions containing N-0920 and other chemicals.	Unused solutions, reaction mixtures, solvent rinses.
Sharps Waste	Chemically contaminated items that can puncture or cut.	Needles, syringes, scalpels, contaminated broken glass.

Step 3: Proper Waste Containment

Use appropriate containers for chemical waste storage.^[2]

- **Container Compatibility:** Containers must be made of a material that is compatible with the stored waste (e.g., do not store acids in metal containers).^[4] Plastic is often preferred.^[2]
- **Labeling:** All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical names of the contents (no abbreviations), the associated hazards (e.g., flammable, toxic), and the date the container became full.^[4]^[6]^[7]

- Closure: Waste containers must be kept securely closed except when adding waste.[\[4\]](#)[\[8\]](#)
- Fill Level: Do not overfill containers. Leave at least one inch of headspace to allow for expansion.[\[4\]](#)

Step 4: Storage in a Satellite Accumulation Area (SAA)

Hazardous waste must be stored in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[\[2\]](#)[\[4\]](#)[\[9\]](#)

- The SAA must be under the control of the laboratory personnel.
- Laboratories can have multiple SAAs, but waste should not be moved between them.[\[9\]](#)
- The area should be inspected weekly for any leaks or container deterioration.[\[4\]](#)

The following table summarizes the EPA's hazardous waste generator categories and accumulation limits, which determine how long waste can be stored on-site.

Generator Category	Monthly Generation Rate	On-site Accumulation Limit
Very Small Quantity Generator (VSQG)	≤ 100 kg (220 lbs) of non-acute hazardous waste	≤ 1,000 kg (2,200 lbs)
Small Quantity Generator (SQG)	> 100 kg (220 lbs) and < 1,000 kg (2,200 lbs)	≤ 6,000 kg (13,200 lbs) for up to 180 days
Large Quantity Generator (LQG)	≥ 1,000 kg (2,200 lbs) of non-acute hazardous waste	No quantity limit, but for no more than 90 days

Step 5: Arranging for Professional Disposal

Hazardous chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[3\]](#)[\[5\]](#)

- Never dispose of hazardous chemicals down the drain, by evaporation, or in the regular trash.[\[2\]](#)[\[8\]](#)[\[10\]](#)

- Contact your EHS office to schedule a waste pickup.
- Ensure all paperwork and manifests are completed accurately as per institutional and regulatory requirements.

Experimental Protocols: Decontamination and Spill Cleanup

Decontamination of Labware and Surfaces:

- Preparation: Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.
- Initial Rinse: For glassware, perform an initial rinse with a suitable solvent (as determined by the properties of **N-0920**, likely a polar organic solvent) to remove the bulk of the compound. Collect this rinse as hazardous liquid waste.
- Triple Rinse: Thoroughly rinse the item three times with the chosen solvent.^[1] The first rinse must be collected as hazardous waste. Subsequent rinses may also need to be collected, depending on the potency of the compound and local regulations.^[8]
- Final Wash: Wash with soap and water.
- Surface Decontamination: For work surfaces, wipe down with a solvent known to dissolve **N-0920**, followed by a standard laboratory disinfectant or cleaning agent. All cleaning materials (wipes, paper towels) must be disposed of as solid hazardous waste.


Chemical Spill Cleanup:

- Alert Personnel: Immediately alert others in the area.
- Evacuate: If the spill is large or highly volatile, evacuate the immediate area.
- Consult SDS: Refer to the spill cleanup procedures in the (forthcoming) SDS for **N-0920**.
- General Procedure (for small spills):

- Wear appropriate PPE.
- Contain the spill using an absorbent material (e.g., chemical spill pads, vermiculite).
- Work from the outside of the spill inward to prevent spreading.
- Place all contaminated absorbent materials into a sealed, labeled hazardous waste container.
- Decontaminate the spill area as described above.

Mandatory Visualization: General Disposal Workflow

The following diagram illustrates the general workflow for segregating and disposing of laboratory chemical waste.



[Click to download full resolution via product page](#)

Caption: General workflow for laboratory chemical waste segregation and disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vumc.org [vumc.org]
- 2. ehrs.upenn.edu [ehrs.upenn.edu]
- 3. usbioclean.com [usbioclean.com]
- 4. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 5. How to Safely Dispose of Laboratory Waste? | Stericycle UK [stericycle.co.uk]
- 6. How To Safely Dispose of Chemicals in Your Lab [solventwasher.com]
- 7. MedicalLab Management Magazine [medlabmag.com]
- 8. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 9. Managing Hazardous Chemical Waste in the Lab | Lab Manager [labmanager.com]
- 10. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- To cite this document: BenchChem. [Essential Guidance for the Proper Disposal of N-0920]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15581216/docs#essential-guidance-for-the-proper-disposal-of-n-0920>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)